

# OX-34 Antibody: A Comprehensive Technical Guide to Target Specificity and Expression

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## Compound of Interest

Compound Name: Anti-Rat CD2 Antibody (OX-34)

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## Introduction

The OX-34 monoclonal antibody is a critical tool for researchers studying the rat immune system. This mouse IgG2a antibody specifically targets the rat CD2 antigen, a key cell surface glycoprotein involved in T cell and NK cell function. Understanding the precise binding characteristics, cellular expression patterns, and functional implications of the OX-34 antibody's target is paramount for its effective application in immunology, immuno-oncology, and autoimmune disease research. This technical guide provides an in-depth overview of the OX-34 antibody, its target specificity, expression profile, and associated signaling pathways, supplemented with detailed experimental protocols and quantitative data.

## OX-34 Antibody and Target Characteristics

The OX-34 antibody recognizes the rat CD2 (Cluster of Differentiation 2) antigen, also known as T-cell surface antigen T11/Leu-5 or Lymphocyte Function-Associated Antigen 2 (LFA-2).[1] [2] Rat CD2 is a type I transmembrane glycoprotein with a molecular weight ranging from 50 to 58 kDa.[1][3] This protein is a member of the immunoglobulin superfamily, playing a crucial role in cell adhesion and signal transduction.[1]

Property	Description
Antibody Name	OX-34
Target Antigen	Rat CD2
Species Reactivity	Rat
Isotype	Mouse IgG2a, κ
Molecular Weight of Target	50-58 kDa
Immunogen	Activated rat T helper cells

## Target Specificity and Expression

The OX-34 antibody exhibits specific binding to a determinant on rat thymocytes and peripheral T-cells.[3] It also recognizes a subset of Natural Killer (NK) cells.[1] Notably, the OX-34 antibody does not bind to B cells or peritoneal macrophages.[3] However, some studies have reported its expression on spleen macrophages.

The expression of rat CD2 is dynamically regulated. It is considered one of the earliest T-cell markers and is present on the vast majority of thymocytes.[2] In peripheral blood, CD2 is expressed on all T lymphocytes that form E-rosettes.[1] The expression of CD2 is upregulated on activated T cells, which enhances their adhesive and signaling capabilities.[2]

Cell Type	Expression of Rat CD2 (recognized by OX-34)
Thymocytes	High
Peripheral T-cells	High
Natural Killer (NK) cells	Subset Positive
Spleen Macrophages	Positive (some studies)
B cells	Negative
Peritoneal Macrophages	Negative
Spermatogonial Stem Cells (SSCs)	Positive (detected by FACS)[4]

## Function of Rat CD2

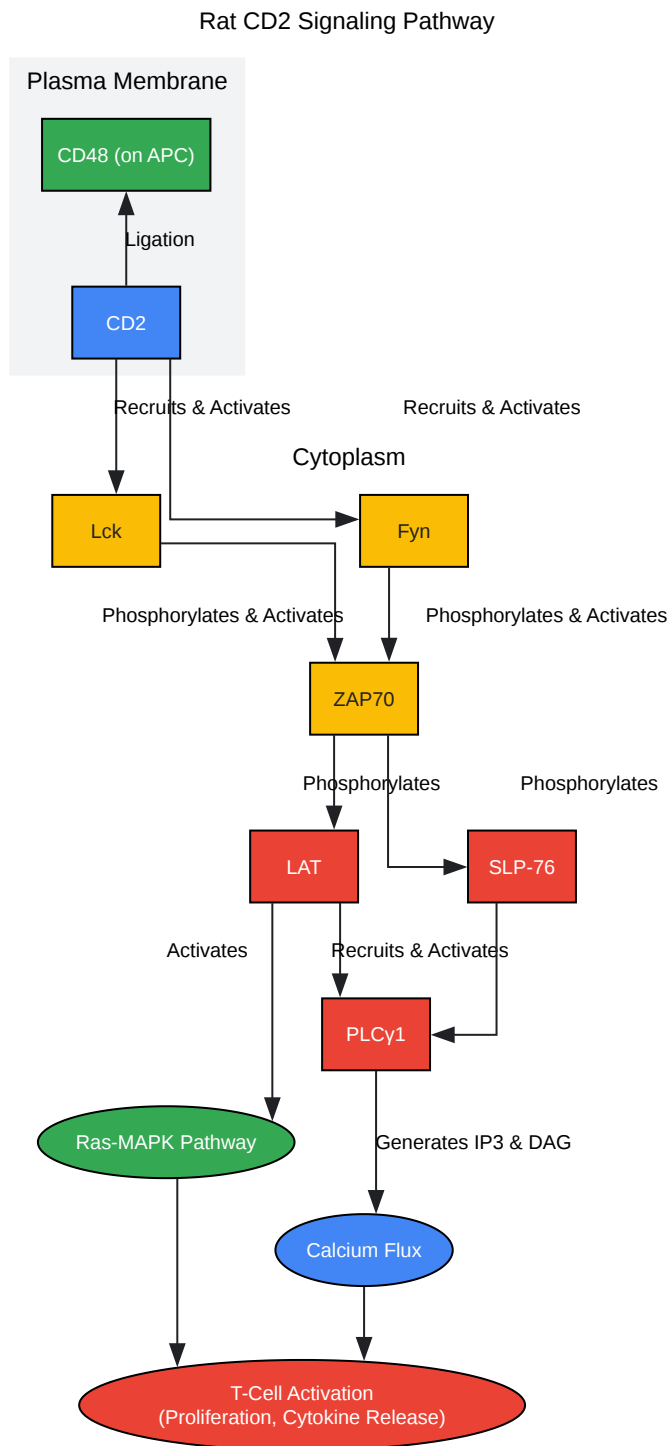
Rat CD2 functions as both an adhesion molecule and a co-stimulatory receptor, modulating T cell and NK cell responses. In rodents, the primary ligand for CD2 is CD48.<sup>[1]</sup> The interaction between CD2 on T cells and CD48 on antigen-presenting cells (APCs) strengthens the immunological synapse, facilitating T cell activation.

Beyond its adhesive role, ligation of CD2 initiates intracellular signaling cascades that contribute to T cell proliferation, differentiation, and effector functions. The cytoplasmic domain of CD2 is crucial for its signaling capabilities.<sup>[5]</sup> The OX-34 antibody has been shown to block the binding of CD2 to CD48, thereby attenuating T cell responses.<sup>[1]</sup> This functional blockade has been demonstrated to be effective in animal models of autoimmune diseases, such as adjuvant arthritis in rats.<sup>[1]</sup>

## Signaling Pathways

Engagement of the rat CD2 molecule triggers a complex network of intracellular signaling events that are essential for T cell activation. While the complete signaling cascade is still under investigation, key pathways have been elucidated. The cytoplasmic tail of CD2 lacks intrinsic enzymatic activity but contains proline-rich motifs that serve as docking sites for various signaling proteins.

Upon CD2 ligation, a signaling cascade is initiated that involves the recruitment and activation of several key protein tyrosine kinases, including Lck and Fyn. These kinases phosphorylate downstream targets, leading to the activation of the ZAP70/Syk family kinases. This, in turn, leads to the phosphorylation and activation of adaptor proteins such as LAT and SLP-76, which orchestrate the formation of a larger signaling complex. Ultimately, these events culminate in the activation of downstream pathways, including the PLC $\gamma$ 1-mediated calcium mobilization and the Ras-MAPK cascade, leading to transcription factor activation and subsequent T cell responses.



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Rat CD2 Signaling Pathway

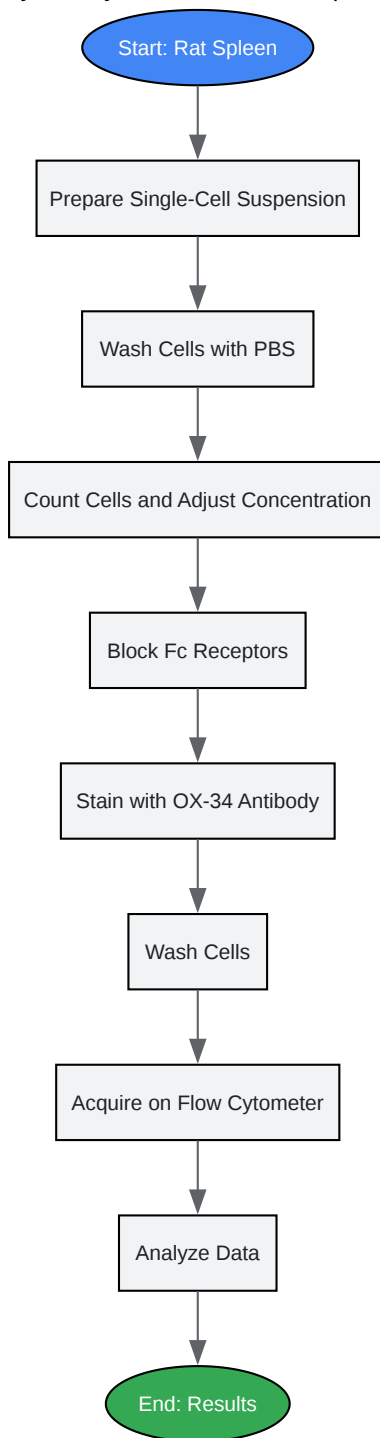
## Experimental Protocols

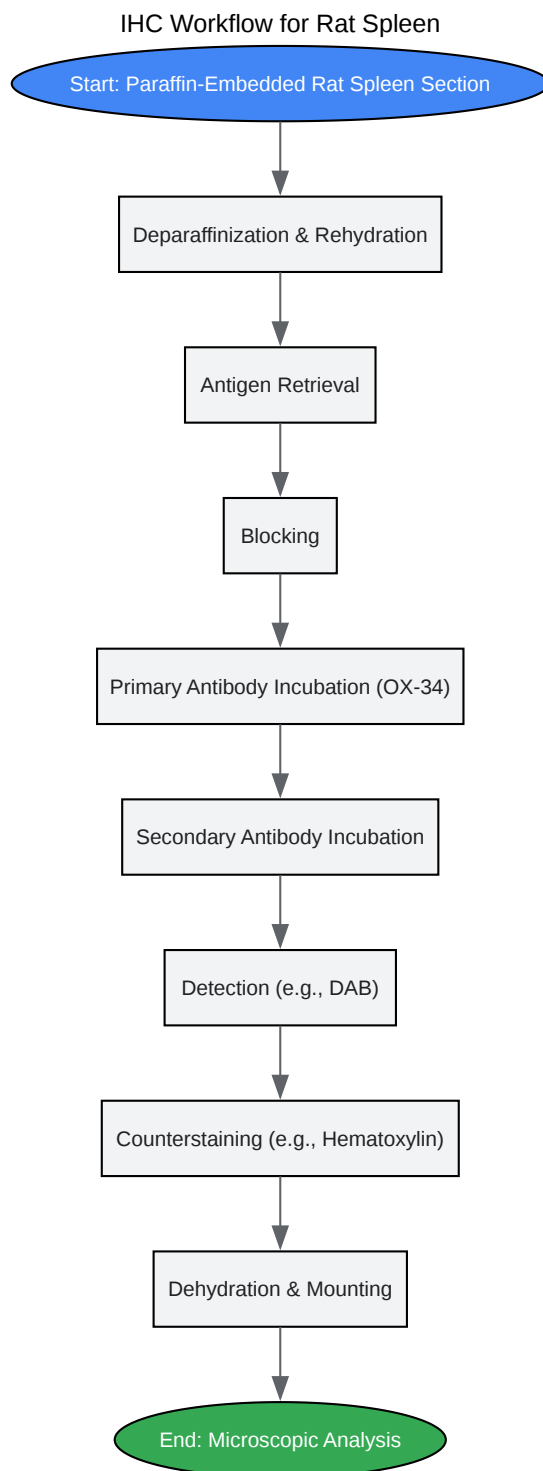
The OX-34 antibody is a versatile reagent suitable for a range of immunological assays. Below are detailed protocols for common applications.

### Flow Cytometry

This protocol outlines the steps for staining rat splenocytes for flow cytometric analysis of CD2 expression.

## Flow Cytometry Workflow for Rat Splenocytes





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